

Methyl 2-(4-bromophenyl)-2,2-dimethylacetate molecular structure and weight

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Compound of Interest

Compound Name: Methyl 2-(4-bromophenyl)-2,2-dimethylacetate

Cat. No.: B014716

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A Technical Overview of Methyl 2-(4-bromophenyl)-2,2-dimethylacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate**, a key intermediate in various synthetic applications. The following sections detail its chemical and physical properties, molecular structure, and its role in organic synthesis and pharmaceutical development.

Compound Properties

Methyl 2-(4-bromophenyl)-2,2-dimethylacetate, with the CAS number 154825-97-5, is a colorless to pale-colored oil at room temperature.^{[1][2]} It is primarily utilized in organic synthesis and as a pharmaceutical intermediate, for instance, in the synthesis of Bilastine.^{[1][2]} This compound is also employed in chemical research as a model to investigate reaction mechanisms and develop new synthetic methods.^[1]

Quantitative Data Summary

The key physicochemical properties of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	[1][3][4][5][6]
Molecular Weight	257.12 g/mol	[2][3][4][5]
CAS Number	154825-97-5	[1][2][3][4][5][6][7]
Appearance	Colourless oil / Clear Colorless to Pale Liquid	[1][2]
Boiling Point	290 °C	[1][2][7]
Density	1.337 g/cm ³	[1][2][7]
Flash Point	129 °C	[1][7]
Water Solubility	43 mg/L at 20 °C	[1]
Refractive Index	1.522	[1]

Molecular Structure

The molecular structure of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate** is characterized by a central quaternary carbon atom. This carbon is bonded to a 4-bromophenyl group, two methyl groups, and a methyl ester group. The IUPAC name for this compound is Methyl 2-(4-bromophenyl)-2-methylpropanoate.[2][4]

Caption: 2D representation of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate**.

Experimental Protocols

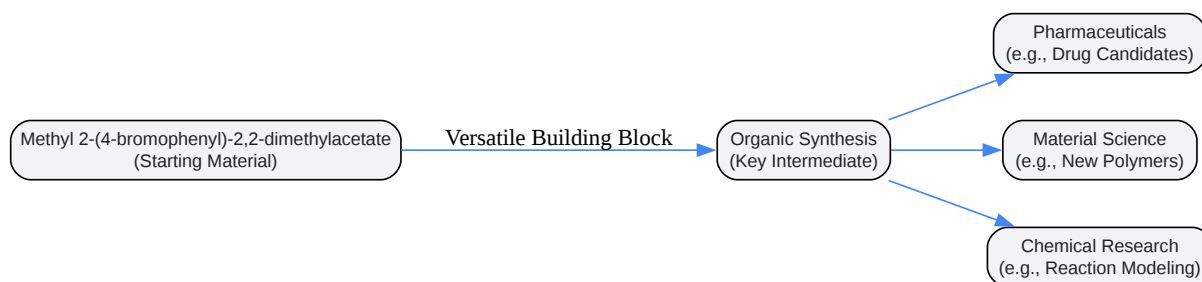
Detailed experimental protocols for the synthesis or analysis of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate** are not provided in the referenced search results. However, the compound is noted to be analyzable via reverse-phase high-performance liquid chromatography (RP-HPLC).[6] A typical mobile phase for such analysis consists of acetonitrile, water, and an acid like phosphoric or formic acid.[6] For preparative separation to isolate impurities, this liquid chromatography method is scalable.[6]

Applications and Significance

Methyl 2-(4-bromophenyl)-2,2-dimethylacetate serves as a versatile building block in organic chemistry. Its significance lies in its utility for constructing more complex molecules.

Logical Flow of Utility

The diagram below illustrates the role of this compound as a key intermediate leading to the development of final products in various industries.



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Caption: Role as a key intermediate in synthesis and development.

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